

# Technical Guide: Physicochemical Properties of 4-Fluoro-3-methylbenzonitrile

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## Compound of Interest

Compound Name: 4-Fluoro-3-methylbenzonitrile

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This technical guide provides a detailed overview of the melting and boiling points of **4-fluoro-3-methylbenzonitrile** (CAS No. 185147-08-4), a key intermediate in the synthesis of pharmaceuticals and agrochemicals. The document outlines its core physicochemical properties and provides standardized experimental protocols for their determination.

## Core Physicochemical Data

The essential physical properties of **4-fluoro-3-methylbenzonitrile** are summarized in the table below. These values are critical for its application in various synthetic processes.

Property	Value	Source(s)
Melting Point	54 - 58 °C	<a href="#">[1]</a>
Boiling Point	~220.3 °C	
Molecular Formula	C <sub>8</sub> H <sub>6</sub> FN	<a href="#">[1]</a>
Molecular Weight	135.14 g/mol	<a href="#">[1]</a>
Appearance	White to almost white crystalline solid/powder	<a href="#">[1]</a>

## Experimental Protocols

The following sections detail the standard methodologies for determining the melting and boiling points of a crystalline organic compound like **4-fluoro-3-methylbenzonitrile**.

### Melting Point Determination

The melting point of **4-fluoro-3-methylbenzonitrile** can be accurately determined using the capillary method with a melting point apparatus.[\[2\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** A small amount of dry **4-fluoro-3-methylbenzonitrile** is placed on a clean, dry surface. If the sample is not a fine powder, it should be gently ground using a mortar and pestle.[\[3\]](#)
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. This process is repeated until a sample height of 2-3 mm is achieved.[\[2\]](#)
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus.
- **Approximate Determination:** A rapid heating rate (e.g., 10-20 °C per minute) is used to obtain a preliminary, approximate melting range. This helps to save time in the subsequent accurate determination.[\[4\]](#)

- **Accurate Determination:** The apparatus is allowed to cool. A fresh sample is prepared and the heating process is repeated. The sample is heated rapidly to about 15-20 °C below the approximate melting point. Then, the heating rate is slowed to 1-2 °C per minute.[5]
- **Data Recording:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[2]

## Boiling Point Determination

For the determination of the boiling point, a micro-scale method using a Thiele tube or a similar apparatus is appropriate.[6][7]

Apparatus:

- Thiele tube or aluminum heating block
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil (for Thiele tube)

Procedure:

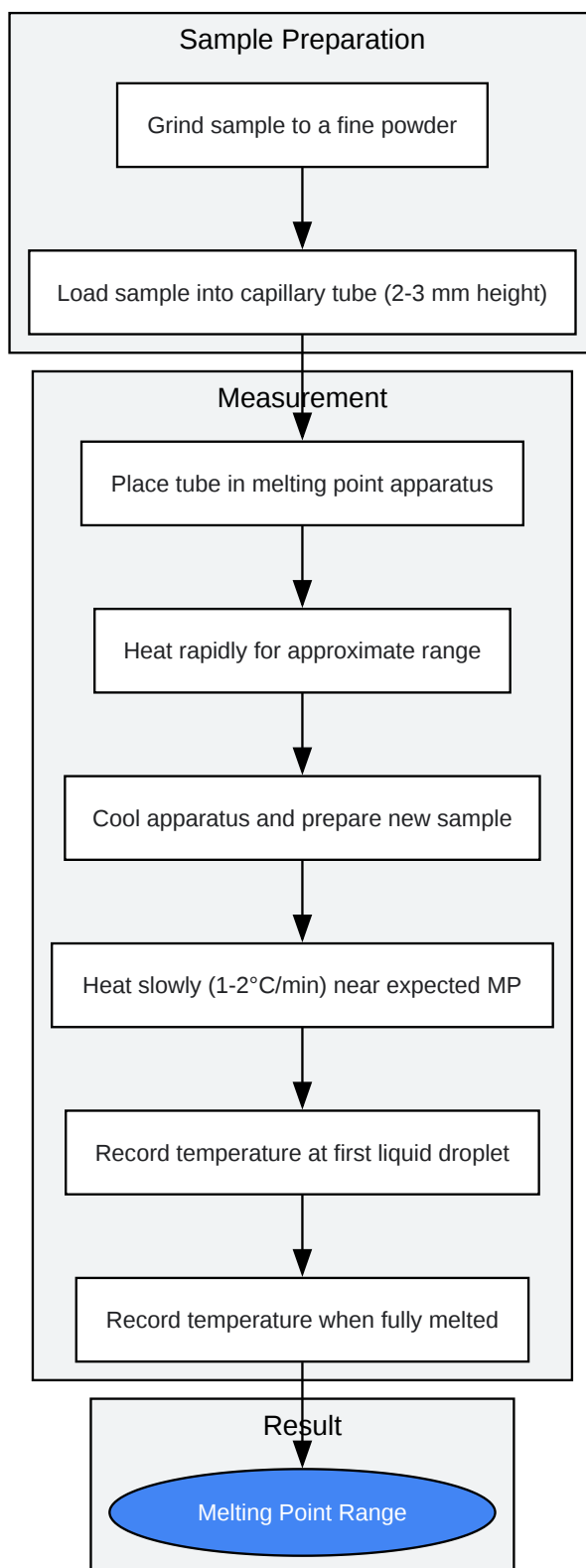
- **Sample Preparation:** A small amount (a few milliliters) of liquid **4-fluoro-3-methylbenzonitrile** (if melted) or a solution in a high-boiling inert solvent is placed into the small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.[6]
- **Apparatus Assembly:** The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then clamped and immersed in

the mineral oil within the Thiele tube or placed in the aluminum block.[7]

- Heating: The apparatus is heated gently and slowly.[8]
- Observation: As the temperature rises, air trapped in the capillary tube will escape. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[6]
- Data Recording: The heat source is removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[9]

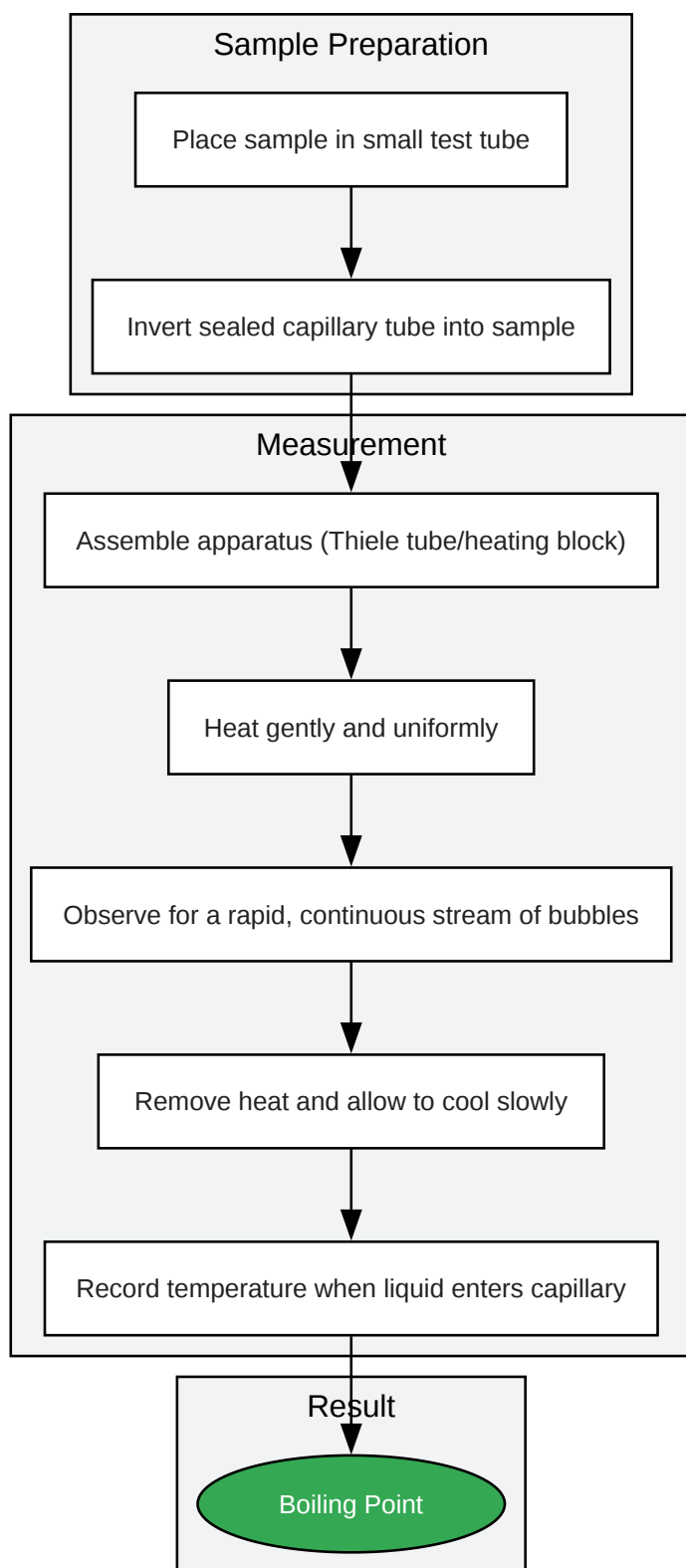
## Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Melting Point Determination.



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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 4-Fluoro-3-methylbenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b066165#4-fluoro-3-methylbenzonitrile-melting-point-and-boiling-point]

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